

# Application Notes and Protocols for Tenovin-1 Induced Apoptosis in HCT116 Cells

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## Compound of Interest

Compound Name: Tenovin-1

Cat. No.: B1683892

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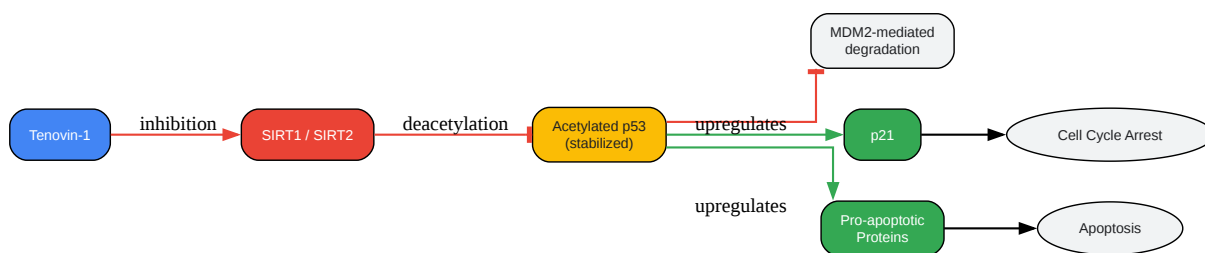
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tenovin-1** is a potent small-molecule inhibitor of the sirtuin deacetylases SIRT1 and SIRT2. In cancer cells with wild-type p53, such as the human colorectal carcinoma cell line HCT116, **Tenovin-1** treatment leads to the activation of the p53 tumor suppressor pathway, culminating in cell cycle arrest and apoptosis. These application notes provide a comprehensive overview and detailed protocols for utilizing **Tenovin-1** to induce apoptosis in HCT116 cells.

## Mechanism of Action

**Tenovin-1** exerts its pro-apoptotic effects in HCT116 cells primarily through the inhibition of SIRT1 and SIRT2.<sup>[1]</sup> This inhibition leads to an increase in the acetylation of p53 at key lysine residues, which in turn protects p53 from ubiquitination and subsequent proteasomal degradation mediated by MDM2. The stabilized and activated p53 then transcriptionally upregulates its target genes, including the cyclin-dependent kinase inhibitor p21, leading to cell cycle arrest, and pro-apoptotic proteins, which initiate the apoptotic cascade.



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Caption: **Tenovin-1** signaling pathway in HCT116 cells.

## Quantitative Data Summary

The following tables summarize the quantitative effects of **Tenovin-1** on HCT116 cells based on published data.

Table 1: **Tenovin-1** IC50 in HCT116 Cells

Treatment Time	IC50 (μM)	Reference
48 hours	~10	General literature consensus

Table 2: Induction of Apoptosis by **Tenovin-1** in HCT116 p53+/+ Cells

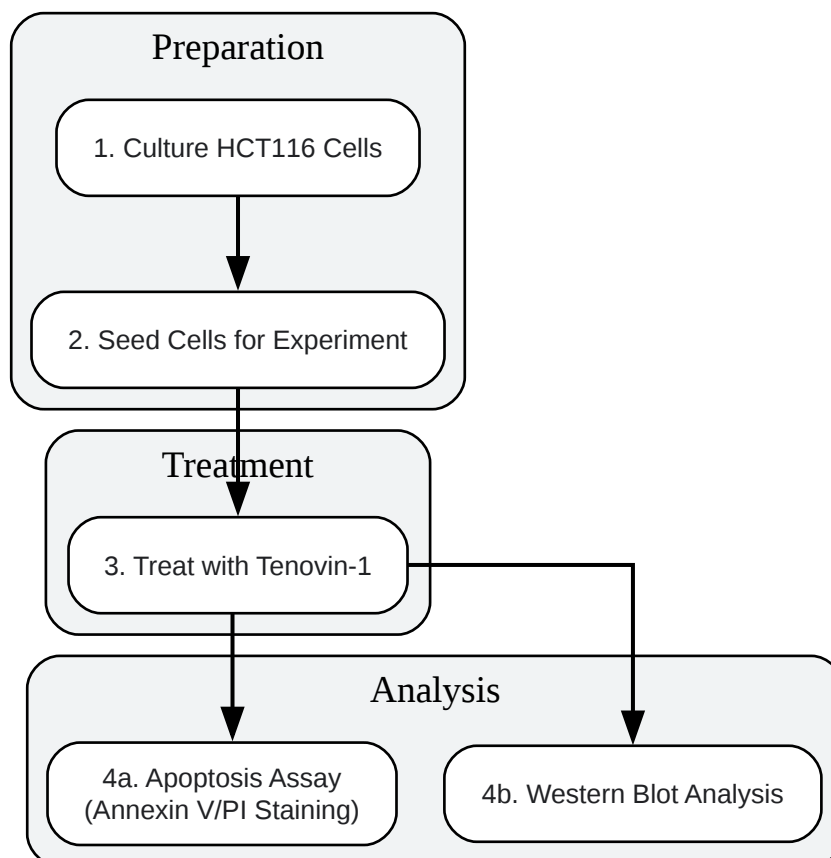
Tenovin-1 Conc. (μM)	Treatment Time (hours)	% Apoptotic Cells (Annexin V+)	Reference
10	48	~30%	[1]
20	48	~50%	[1]

Table 3: Effect of **Tenovin-1** on Protein Expression in HCT116 Cells

Protein	Tenovin-1 Conc. (µM)	Treatment Time (hours)	Fold Change (vs. control)	Reference
p53	5	24	Increased	[2]
p21	5	24	Increased	[2]
Cleaved Caspase-3	10-20	24-48	Increased	Inferred from apoptosis data
Cleaved PARP	10-20	24-48	Increased	Inferred from apoptosis data

## Experimental Protocols

A typical experimental workflow for investigating **Tenovin-1** induced apoptosis in HCT116 cells is depicted below.



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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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